

Safety and Handling of 5-Bromo-2-methylpyridine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-methylpyridine

Cat. No.: B113479

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and key experimental considerations for **5-Bromo-2-methylpyridine** (CAS No: 3430-13-5). The information is intended to support laboratory research, chemical synthesis, and drug development activities by consolidating essential data on its properties, hazards, and procedural guidelines.

Chemical and Physical Properties

5-Bromo-2-methylpyridine, also known as 5-Bromo-2-picoline, is a halogenated pyridine derivative.^[1] It serves as a crucial intermediate in the synthesis of various pharmaceutical and agrochemical compounds.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
Molecular Formula	C ₆ H ₆ BrN	[3]
Molecular Weight	172.02 g/mol	[3]
Appearance	Off-white to light yellow solid or crystalline solid	[2][4]
Melting Point	32-36 °C	[3]
Boiling Point	182.7 °C at 760 mmHg	[5]
Density	~1.5 g/cm ³	[5]
Flash Point	64.3 °C	[5]
Vapor Pressure	1.1±0.3 mmHg at 25°C	[5]
Solubility	Information not available	
CAS Number	3430-13-5	[3]

Hazard Identification and Toxicology

5-Bromo-2-methylpyridine is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.[6][7]

GHS Hazard Statements:[7]

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

A summary of available toxicological data is presented in Table 2.

Hazard Classification	GHS Category	References
Acute Toxicity, Oral	Category 4	[8][9]
Acute Toxicity, Dermal	Category 4	[8][9]
Acute Toxicity, Inhalation	Category 4	[8]
Skin Corrosion/Irritation	Category 2	[6][8]
Serious Eye Damage/Eye Irritation	Category 2	[6][8]
Specific target organ toxicity – single exposure (Respiratory system)	Category 3	[8][10]

Safety and Handling Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **5-Bromo-2-methylpyridine**. The general safety precautions for handling pyridine and its derivatives should be observed.[11][12]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.[13]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[11]
- Skin and Body Protection: A lab coat and appropriate protective clothing should be worn.[13]
- Respiratory Protection: Work in a well-ventilated area, preferably a certified chemical fume hood.[11] If exposure limits are exceeded, a NIOSH/MSHA-approved respirator should be used.[8]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[13] Do not breathe dust, fume, gas, mist, vapors, or spray.[6] Wash hands thoroughly after handling.[6]
- Storage: Store in a cool, dry, and well-ventilated place.[11] Keep containers tightly closed and store locked up.[8]

Emergency Procedures

First Aid Measures

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[8]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[8]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[8]
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[8]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[14]
- Specific Hazards: May decompose upon combustion to generate poisonous fumes.[13] Closed containers may explode from the heat of a fire.[13]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[9]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas and keep people away from and upwind of the spill.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[13]

- Methods for Cleaning Up: Absorb with inert material (e.g., diatomite, universal binders) and dispose of in accordance with local regulations.[15]

Experimental Protocols

Synthesis of 5-Bromo-2-methylpyridine

A common method for the synthesis of **5-Bromo-2-methylpyridine** involves the bromination of 2-methylpyridine. Below is a general protocol adapted from available literature.[16]

Materials:

- 2-methylpyridine
- Diethyl malonate
- Alkali metal (e.g., sodium)
- 5-nitro-2-chloropyridine
- Pd/C catalyst
- Bromine
- Sodium nitrite
- Appropriate solvents and acids

Procedure:

- Synthesis of 5-nitro-2-methylpyridine:
 - React diethyl malonate with an alkali metal to form the corresponding salt.
 - Add 5-nitro-2-chloropyridine to the salt for a condensation reaction.
 - Perform decarboxylation under acidic conditions to yield 5-nitro-2-methylpyridine.[16]
- Synthesis of 5-amino-2-methylpyridine:

- Conduct a hydrogenation reduction of 5-nitro-2-methylpyridine using a Pd/C catalyst.[16]
- Synthesis of **5-Bromo-2-methylpyridine**:
 - React 5-amino-2-methylpyridine with an acid to form a salt.
 - Cool the reaction mixture and add bromine, followed by a sodium nitrite water solution.[16]
 - The final product, **5-Bromo-2-methylpyridine**, is then isolated.[16]

Purification

Purification of the crude product can be achieved through recrystallization or column chromatography.

- Recrystallization: A suitable solvent system, often a mixture of a polar solvent (e.g., ethanol) and a non-polar solvent (e.g., ethyl acetate), can be used. The crude product is dissolved in a minimum amount of the hot solvent mixture and allowed to cool slowly to form crystals, which are then collected by filtration.
- Column Chromatography: Silica gel column chromatography can be employed for purification, using an appropriate eluent system.

Analytical Methods

The identity and purity of **5-Bromo-2-methylpyridine** can be confirmed using various analytical techniques.

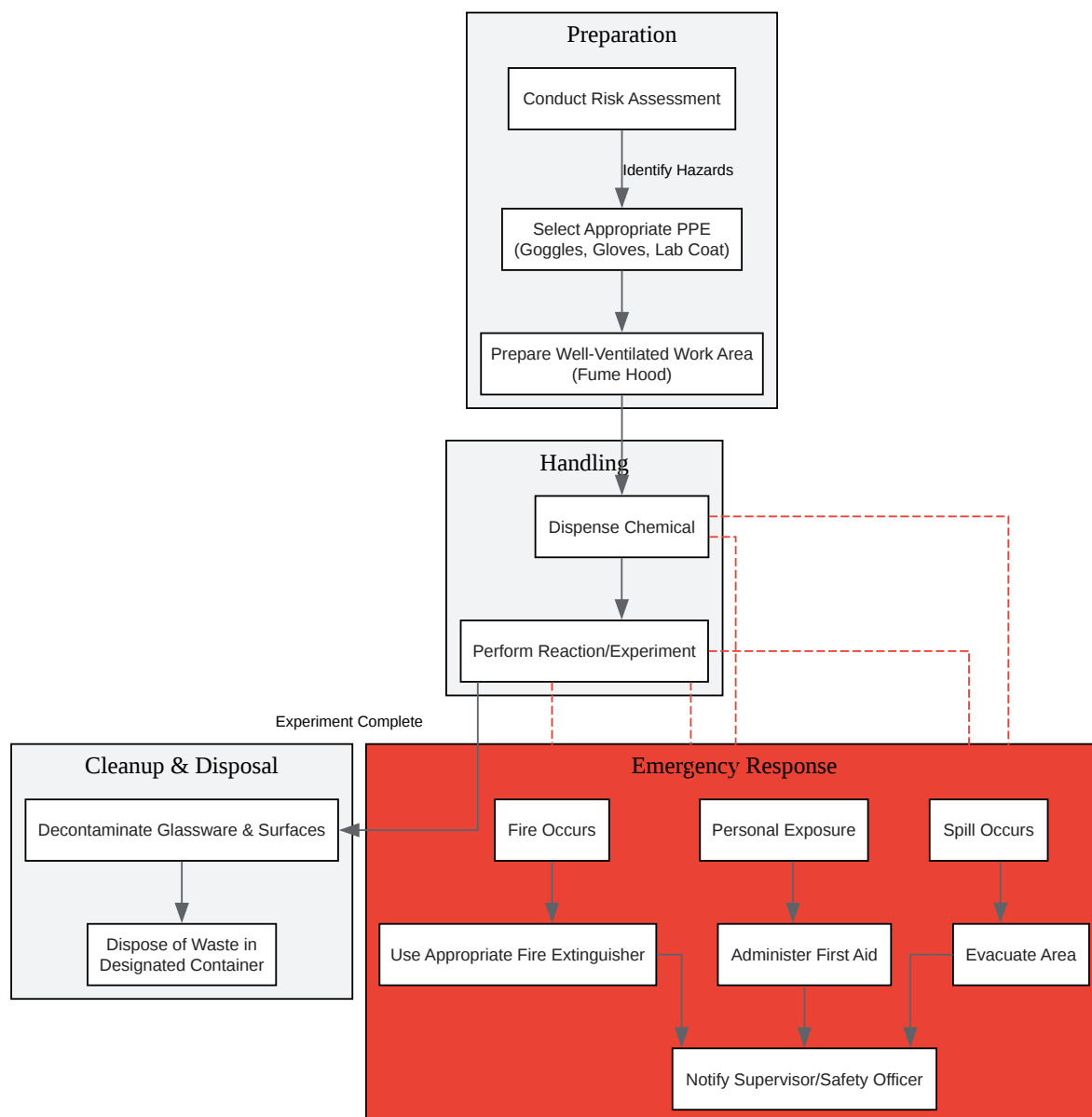
- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method can be used for purity analysis. A C18 column with a mobile phase of acetonitrile and water with an acid modifier is a common setup.[9]
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS can be used to determine the molecular weight and fragmentation pattern, confirming the structure of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for structural elucidation.

Signaling Pathways and Biological Activity

Currently, there is no publicly available scientific literature detailing the direct involvement of **5-Bromo-2-methylpyridine** in specific cellular signaling pathways. As a chemical intermediate, its primary role is in the synthesis of more complex, biologically active molecules. The biological effects of derivatives of similar brominated pyridines have been studied, particularly in the context of anticancer and antimicrobial research, but these findings cannot be directly extrapolated to **5-Bromo-2-methylpyridine** itself. Further research is required to determine if this compound has any direct biological or signaling effects.

Logical Workflow and Visualization

The following diagram illustrates a generalized workflow for the safe handling and use of **5-Bromo-2-methylpyridine** in a laboratory setting.



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Fig. 1: General workflow for the safe handling of **5-Bromo-2-methylpyridine**.

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